A Comparative Guide to the Structure-Activity Relationship (SAR) of Tetrahydroquinoline Derivatives

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Compound of Interest

Compound Name:	*5,6,7,8-Tetrahydro-4-methylquinoline*
CAS No.:	*28971-03-1*
Cat. No.:	*B1596325*

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The 1,2,3,4-tetrahydroquinoline (THQ) scaffold is a privileged heterocyclic motif that forms the core of numerous natural products and synthetic molecules with a vast spectrum of biological activities.[1][2] Its structural rigidity, combined with the presence of a basic nitrogen atom and an aromatic ring, provides an ideal framework for interactions with various biological targets. This versatility has made the THQ scaffold a focal point in medicinal chemistry for the development of novel therapeutic agents.[3][4]

This guide provides a comparative analysis of the structure-activity relationships of THQ derivatives across several key therapeutic areas. By examining how specific structural modifications influence biological outcomes, we aim to provide researchers, scientists, and drug development professionals with actionable insights for the rational design of more potent and selective agents.

Anticancer Activity: Targeting Proliferation and Survival

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Tetrahydroquinoline derivatives have emerged as a promising class of anticancer agents, demonstrating cytotoxicity against a wide range of cancer cell lines.[5][6] Their mechanisms of action are diverse and often involve the modulation of critical signaling pathways that govern cell proliferation, apoptosis, and survival.[3]

The anticancer potency of the THQ scaffold is highly dependent on the nature and position of its substituents.

- Substitution at C2 and C4: The substitution pattern at the C2 and C4 positions of the heterocyclic ring significantly impacts activity. For instance, studies have shown that 2-arylquinoline derivatives often display a better activity profile against cancer cell lines compared to their 4-acetamido-2-methyl-THQ counterparts.[6]

- Substitution on the Benzene Ring (C6, C8): Functionalization of the benzene portion of the THQ core, particularly at the C6 and C8 positions, is a key strategy for modulating anticancer activity.[7] For example, C-6 substituted 2-phenylquinolines have shown significant activity against prostate (PC3) and cervical (HeLa) cancer cell lines.[6] The introduction of specific carbamate groups at the C-8 position has been shown to induce autophagy in colorectal cancer cells by modulating the PI3K/AKT/mTOR pathway.[7]

- Nitrogen (N1) Substitution: The nitrogen atom at position 1 is a common site for modification. N-alkylation or N-acylation can influence the compound's lipophilicity, cell permeability, and interaction with target proteins.

The following table summarizes the in vitro cytotoxic activity of representative tetrahydroquinoline derivatives against various human cancer cell lines, providing a quantitative basis for SAR analysis.

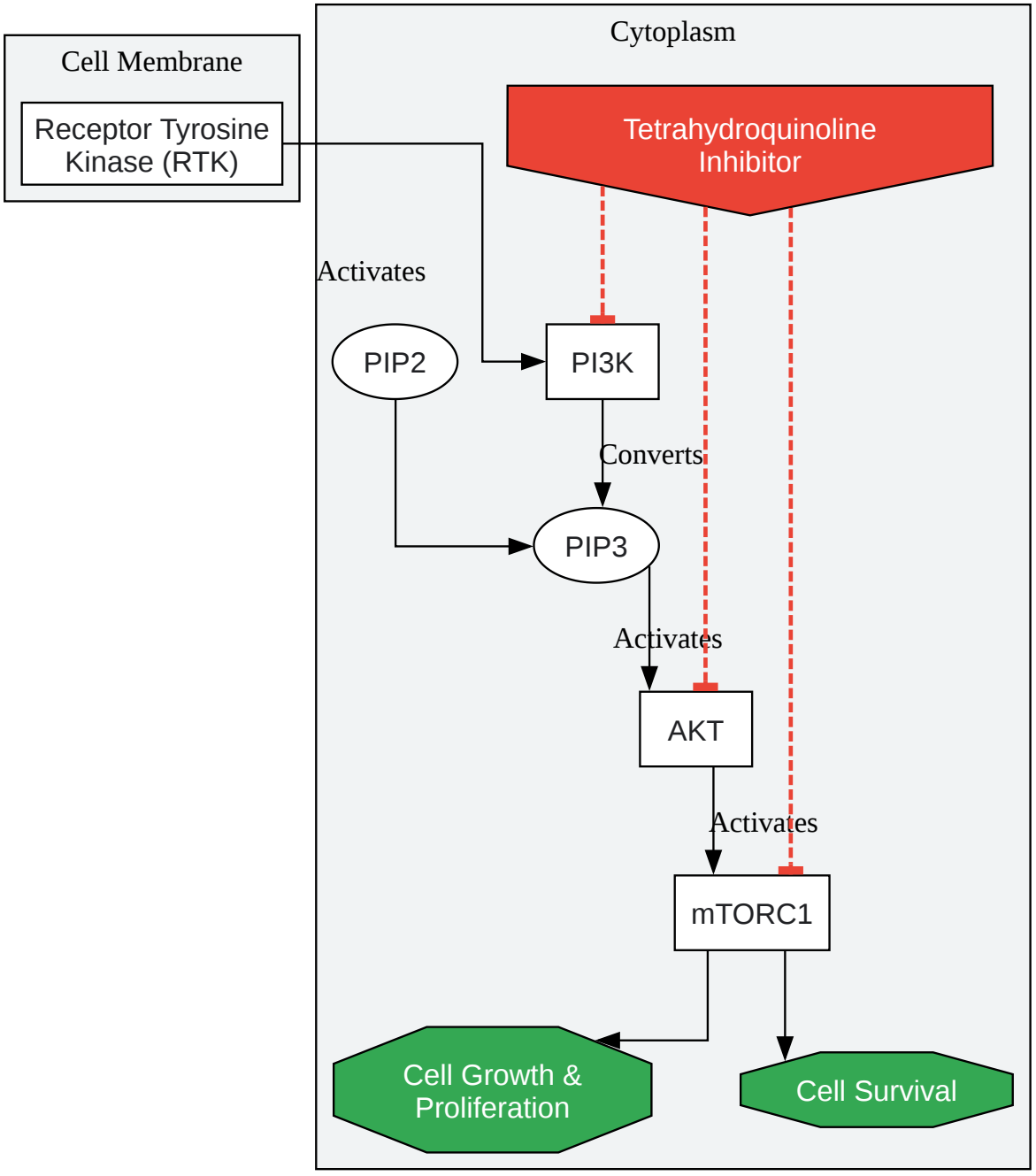
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Compound Class	Derivative	Cancer Cell Line	IC50 (μM)	Reference
2-Arylquinolines	Quinoline 13 (a 2-(3,4-methylenedioxyphenyl)quinoline)	HeLa (Cervical)	8.3	[6]
Quinoline 12 (a 2-(3,4-methylenedioxyphenyl)quinoline)	PC3 (Prostate)	31.37	[6]	
4-Acetamido-2-methyl-THQs	Tetrahydroquinoline 18	HeLa (Cervical)	13.15	[6]
Pyrazoloquinolines	Compound C14	A549 (Lung)	0.69	[8]
C-8 Functionalized THQs	(2-oxo-4-phenyl-5,6,7,8-tetrahydroquinolin-8-yl) N-(3-fluorophenyl)carbamate	HCT-116 (Colorectal)	Data in source	[7]

Note: IC50 is the concentration of a drug that is required for 50% inhibition in vitro.

A significant mechanism through which certain THQ derivatives exert their anticancer effects is the inhibition of the PI3K/AKT/mTOR signaling pathway.[5][9] This pathway is a central regulator of cell growth, proliferation, and survival, and its overactivation is a common feature in many cancers. By inhibiting key kinases in this cascade, THQ compounds can effectively suppress tumor growth.

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PI3K/AKT/mTOR pathway and inhibitory action of certain tetrahydroquinolines.

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Neuroprotective and Antioxidant Activity

Neurodegenerative diseases like Alzheimer's and Parkinson's are often associated with oxidative stress and neuronal damage.[10][11] Certain THQ derivatives have demonstrated significant neuroprotective effects, primarily through their ability to scavenge free radicals and modulate neuronal signaling pathways.[5][12]

- Hydroxyl and Amino Groups: The presence of hydroxyl (-OH) and amino (-NH2) groups on the aromatic ring, particularly ortho to the heterocyclic NH group, can enhance antioxidant activity.[2] These groups can act as hydrogen atom donors to neutralize free radicals.
- Lipophilicity: The overall lipophilicity of the molecule, influenced by various substituents, affects its ability to cross the blood-brain barrier.[11] A balance is crucial for achieving central nervous system effects.
- Substitution Pattern: In studies on 1-methyl-1,2,3,4-tetrahydroisoquinoline (a related scaffold), hydroxyl substitution was found to decrease neurotoxicity, while methoxyl substitution increased it.[10] This highlights the sensitive electronic effects of substituents on neuroactivity.

The antioxidant capacity of THQ derivatives can be quantified using assays like DPPH (2,2-diphenyl-1-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)).

Compound	Assay	EC50 (µg/mL)	Reference
Novel THQ Derivatives	ABTS	< 10	[12]
Ascorbic Acid (Control)	ABTS	35	[12]

Note: EC50 is the concentration of a compound that gives a half-maximal response.

This protocol assesses the ability of a THQ compound to protect neuronal cells from an excitotoxic insult, such as glutamate exposure.

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- Cell Culture: Culture a neuronal cell line (e.g., SH-SY5Y) in a suitable medium in a 96-well plate until they reach appropriate confluency.
- Compound Pre-treatment: Pre-treat the cells with various concentrations of the test THQ compound for a specified duration (e.g., 2 hours). Include a vehicle-only control.
- Induce Neurotoxicity: Expose the cells to a toxic concentration of glutamate (e.g., 5 mM) for a defined period (e.g., 24 hours), except for the negative control wells.[5]
- MTT Addition: Remove the medium and add fresh medium containing MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well. Incubate for 3-4 hours to allow for the formation of formazan crystals.
- Solubilization: Remove the MTT solution and add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Absorbance Reading: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the control (untreated, non-toxin-exposed cells) and determine the protective effect of the THQ compound.

Antimicrobial Activity

The rise of multidrug-resistant pathogens has created an urgent need for new antimicrobial agents. THQ derivatives have shown promise as potent bactericidal agents, particularly against Gram-positive bacteria.[13][14]

- SF5 and SCF3 Moieties: The incorporation of pentafluorosulfanyl (SF5) or trifluoromethylsulfanyl (SCF3) groups onto the THQ scaffold has been shown to dramatically enhance antibacterial activity.[13] Analogues lacking these moieties were found to be inactive, suggesting these electron-withdrawing, lipophilic groups are privileged for antimicrobial action.[13]
- Mechanism of Action: Potent SF5-substituted THQs have been shown to act by disrupting bacterial membranes, a mechanism that can be effective against dormant persister cells which are tolerant to many conventional antibiotics.[13]

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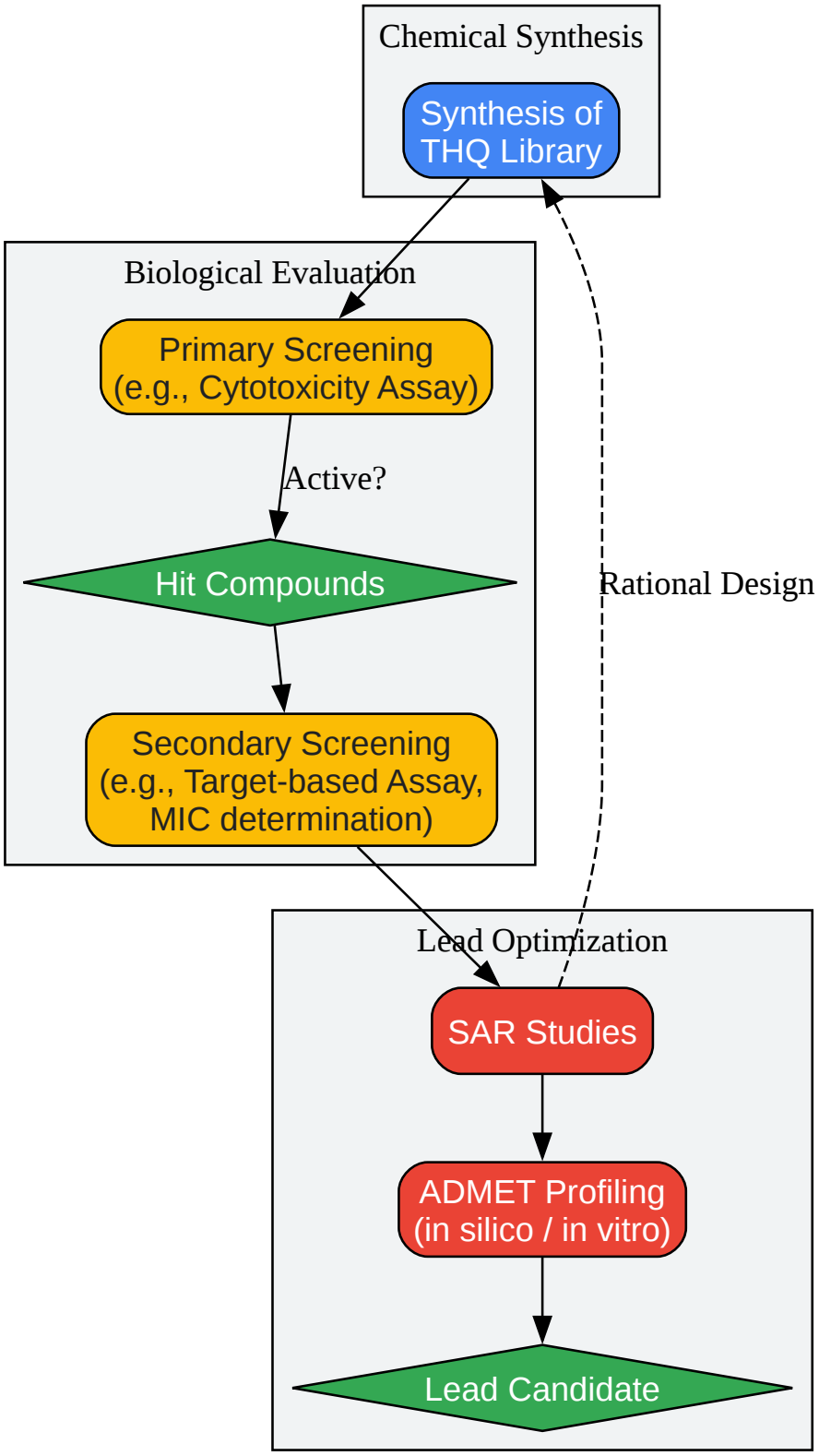
Minimum Inhibitory Concentration (MIC) is a standard measure of antimicrobial potency.

Compound	Organism	MIC (µg/mL)	Reference
HSD1835 (SF5-substituted THQ)	Methicillin-resistant Staphylococcus aureus (MRSA)	1 - 4	[13]
HD6 (4-aminoquinoline-hydrazone)	Bacillus subtilis	8	[15]
HD6 (4-aminoquinoline-hydrazone)	Pseudomonas aeruginosa	16	[15]

Note: MIC is the lowest concentration of an antimicrobial drug that will inhibit the visible growth of a microorganism after overnight incubation.

The discovery and optimization of bioactive THQ compounds typically follow a structured workflow, from initial synthesis to detailed mechanistic studies.

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General workflow for screening and development of THQ compounds.

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Conclusion

The tetrahydroquinoline scaffold is a remarkably versatile platform in medicinal chemistry. The structure-activity relationship studies summarized here demonstrate that targeted modifications to this core can yield potent and selective modulators of various biological processes. For anticancer applications, substitutions on the aryl ring and at the C2/C4 positions are critical for enhancing cytotoxicity. In the realm of neuroprotection, the introduction of antioxidant moieties like hydroxyl groups is a key strategy. For antimicrobial development, the addition of unique groups like SF5 can confer potent bactericidal activity against resistant strains. The experimental data and protocols provided serve as a guide for researchers to build upon this foundational knowledge in the quest for novel and more effective therapeutic agents.

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